

Unveiling the Aliases of 6-Phenylhexanoic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 6-Phenylhexanoic acid

Cat. No.: B016828

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For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This technical guide provides a thorough compilation of synonyms and identifiers for **6-Phenylhexanoic acid**, ensuring accurate communication and streamlined research. The data is presented in a clear, tabular format for easy reference.

Chemical Identity and Synonyms

6-Phenylhexanoic acid is a carboxylic acid with a phenyl substituent at the sixth position. It is also recognized by a variety of other names and identifiers across different chemical databases and commercial suppliers.

Identifier Type	Identifier	Source
Systematic Name	6-phenylhexanoic acid	IUPAC[1]
Common Name	Benzenehexanoic acid	PubChem[1], Sigma-Aldrich, NIST WebBook[2], Cheméo[3]
Common Name	6-Phenylcaproic acid	PubChem[1], ChemicalBook[4]
CAS Registry Number	5581-75-9	PubChem[1], Sigma-Aldrich, NIST WebBook[2]
European Community (EC) Number	622-564-2	PubChem[1]
UNII	43U2R7T4EC	PubChem[1]
NSC Number	66179	PubChem[1], ChemicalBook[4]
MDL Number	MFCD00014381	Sigma-Aldrich, ChemicalBook[4]
PubChem CID	79695	PubChem[1]
Linear Formula	C6H5(CH2)5CO2H	Sigma-Aldrich
Molecular Formula	C12H16O2	PubChem[1], Sigma-Aldrich, NIST WebBook[2]

A comprehensive search for established signaling pathways or detailed experimental workflows directly and uniquely associated with **6-Phenylhexanoic acid** did not yield specific information that would necessitate a graphical representation. Research literature primarily focuses on its chemical properties and synthesis rather than its involvement in complex biological or experimental processes that would be best illustrated with a diagram. Therefore, no visualizations are provided in this guide.

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References

- 1. 6-Phenylhexanoic Acid | C₁₂H₁₆O₂ | CID 79695 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-Phenylhexanoic acid [webbook.nist.gov]
- 3. 6-Phenylhexanoic acid (CAS 5581-75-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. 6-Phenylhexanoic acid | 5581-75-9 [chemicalbook.com]
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